

Personal protective equipment for handling 4-(4-Hydroxyphenyl)butanoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(4-Hydroxyphenyl)butanoic acid

Cat. No.: B1296285

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Essential Safety and Handling Guide for 4-(4-Hydroxyphenyl)butanoic Acid

For Immediate Use by Laboratory and Drug Development Professionals

This document provides critical safety protocols and logistical plans for the handling and disposal of **4-(4-Hydroxyphenyl)butanoic acid**. Adherence to these procedures is essential for ensuring personnel safety and regulatory compliance.

Hazard Identification and Safety Summary

4-(4-Hydroxyphenyl)butanoic acid is a chemical compound that requires careful handling due to its potential health effects. It is harmful if swallowed and can cause skin, eye, and respiratory irritation.

Table 1: Hazard and Safety Information

| Category | Details |
|--------------------------|--|
| GHS Pictogram | GHS07 (Exclamation Mark) |
| Signal Word | Warning |
| Hazard Statements | H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation. |
| Precautionary Statements | P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P280: Wear protective gloves/protective clothing/eye protection/face protection. P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. P302+P352: IF ON SKIN: Wash with plenty of soap and water. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P501: Dispose of contents/container to an approved waste disposal plant. |

Personal Protective Equipment (PPE)

The selection and proper use of PPE are critical to minimize exposure. The following table outlines the required PPE for handling **4-(4-Hydroxyphenyl)butanoic acid**.

Table 2: Required Personal Protective Equipment

| Body Part | PPE Specification | Purpose |
|-------------|---|--|
| Hands | Nitrile gloves (minimum 5-mil thickness).[1] | Provides splash protection against weak organic acids.[2] [3][4] For prolonged contact or immersion, consider more robust gloves like neoprene or butyl rubber. |
| Eyes | Chemical safety goggles or safety glasses with side shields. | Protects eyes from dust particles and splashes. |
| Body | Laboratory coat. | Prevents contamination of personal clothing. |
| Respiratory | For solids/powders: A NIOSH-approved N95 (or better) particulate respirator should be used when handling the powder outside of a fume hood or if dust generation is likely.[5] For solutions/vapors: If significant vapors may be generated (e.g., during heating), a respirator with an organic vapor/acid gas cartridge is recommended.[6] [7][8] | Protects the respiratory system from irritation due to inhalation of dust or vapors. |

Operational Plan: Step-by-Step Handling Procedures

Follow these procedures to ensure the safe handling of **4-(4-Hydroxyphenyl)butanoic acid** in a laboratory setting.

3.1. Preparation and Engineering Controls

- **Work Area:** All work with solid **4-(4-Hydroxyphenyl)butanoic acid** and its concentrated solutions should be conducted in a certified chemical fume hood to minimize inhalation exposure.[9]
- **Emergency Equipment:** Ensure that an eyewash station and safety shower are readily accessible and have been recently tested.
- **Gather Materials:** Assemble all necessary equipment, including PPE, before beginning work.

3.2. Handling the Solid Chemical

- **Don PPE:** Put on a lab coat, chemical safety goggles, and nitrile gloves. If weighing out the powder and dust may be generated, a respirator is required.
- **Weighing:** Carefully weigh the desired amount of the chemical in the fume hood. Use a spatula to transfer the solid. Avoid creating dust clouds.
- **Container Handling:** Keep the container of the chemical tightly closed when not in use.

3.3. Preparing Solutions

- **Solvent Addition:** In a fume hood, slowly add the weighed solid to the desired solvent in an appropriate container (e.g., beaker, flask).
- **Dissolving:** Stir the mixture to dissolve the solid. Gentle heating may be required, but this should be done with caution as it can increase vapor pressure.
- **Labeling:** Clearly label the container with the chemical name, concentration, solvent, and date of preparation.

3.4. Spill Cleanup

- **Evacuate:** If a significant spill occurs, evacuate the immediate area.
- **Ventilate:** Ensure the area is well-ventilated, preferably within a fume hood.
- **Absorb:** For small spills, use an inert absorbent material (e.g., vermiculite, sand) to soak up the material.

- Collect: Carefully sweep or scoop the absorbed material into a designated waste container.
- Decontaminate: Clean the spill area with soap and water.
- Dispose: Dispose of the waste material as hazardous waste.

Disposal Plan

Proper disposal of **4-(4-Hydroxyphenyl)butanoic acid** and its contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

4.1. Waste Segregation

- Solid Waste: Collect unused solid **4-(4-Hydroxyphenyl)butanoic acid** and materials contaminated with it (e.g., weighing paper, gloves, absorbent pads) in a clearly labeled, sealed container for solid hazardous waste.^[9]
- Liquid Waste: **4-(4-Hydroxyphenyl)butanoic acid** is a non-halogenated organic acid.^[10]^[11] Collect solutions and rinsates in a designated, sealed container for "Non-Halogenated Organic Waste."^[10]^[11]^[12] Do not mix with halogenated solvents or other incompatible waste streams.^[10]^[11]

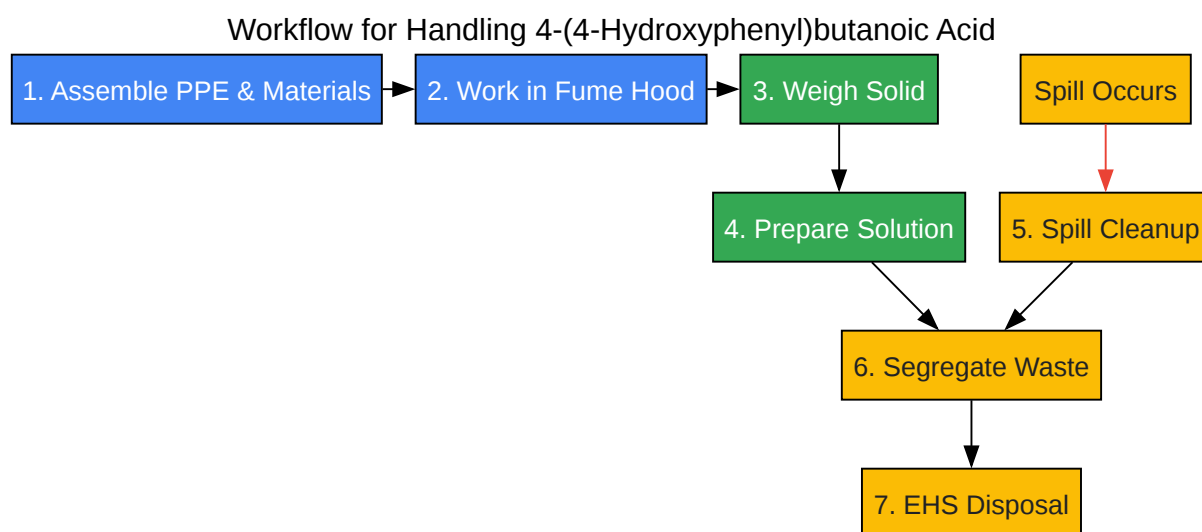
4.2. Container Labeling and Storage

- Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name of the contents.
- Storage: Store waste containers in a designated satellite accumulation area. Keep containers closed except when adding waste.

4.3. Final Disposal

- Arrange for the pickup and disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.^[13]

Workflow for Handling 4-(4-Hydroxyphenyl)butanoic Acid



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Caption: Procedural workflow for the safe handling and disposal of **4-(4-Hydroxyphenyl)butanoic acid**.

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